

Proper Disposal of N4-Acetylcytosine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: N4-Acetylcytosine

Cat. No.: B085167

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides essential logistical and safety information for the proper disposal of **N4-Acetylcytosine**, a derivative of cytosine used in nucleic acid and nucleotide synthesis. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A summary of key quantitative data for **N4-Acetylcytosine** is provided below. Understanding these properties is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[1]
Molecular Weight	153.14 g/mol	[1][2]
Appearance	White to off-white solid/crystalline powder	[3]
Melting Point	>300 °C	
Storage Class	11 - Combustible Solids	

Hazard Identification and Safety Precautions

N4-Acetylcytosine is classified as a hazardous chemical. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.

Personal Protective Equipment (PPE): To ensure safety when handling **N4-Acetylcytosine**, the following personal protective equipment should be worn:

- Eye Protection: Eyeshields or safety glasses.
- Hand Protection: Protective gloves.
- Respiratory Protection: A type N95 (US) or equivalent dust mask.

Step-by-Step Disposal Procedure

The primary recommendation for the disposal of **N4-Acetylcytosine** is to use an approved waste disposal plant. The following steps provide a procedural guide for its collection and disposal.

- Waste Collection:
 - Collect waste **N4-Acetylcytosine**, including any contaminated materials, in a suitable, clearly labeled, and closed container.
 - Ensure the container is kept in a dry, cool, and well-ventilated area.
- Handling Precautions during Collection:
 - Avoid creating dust when handling the solid material.
 - Wear the appropriate personal protective equipment (PPE) as detailed above.
 - Wash hands and any exposed skin thoroughly after handling.
- Engage a Licensed Waste Disposal Service:
 - Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the chemical waste.

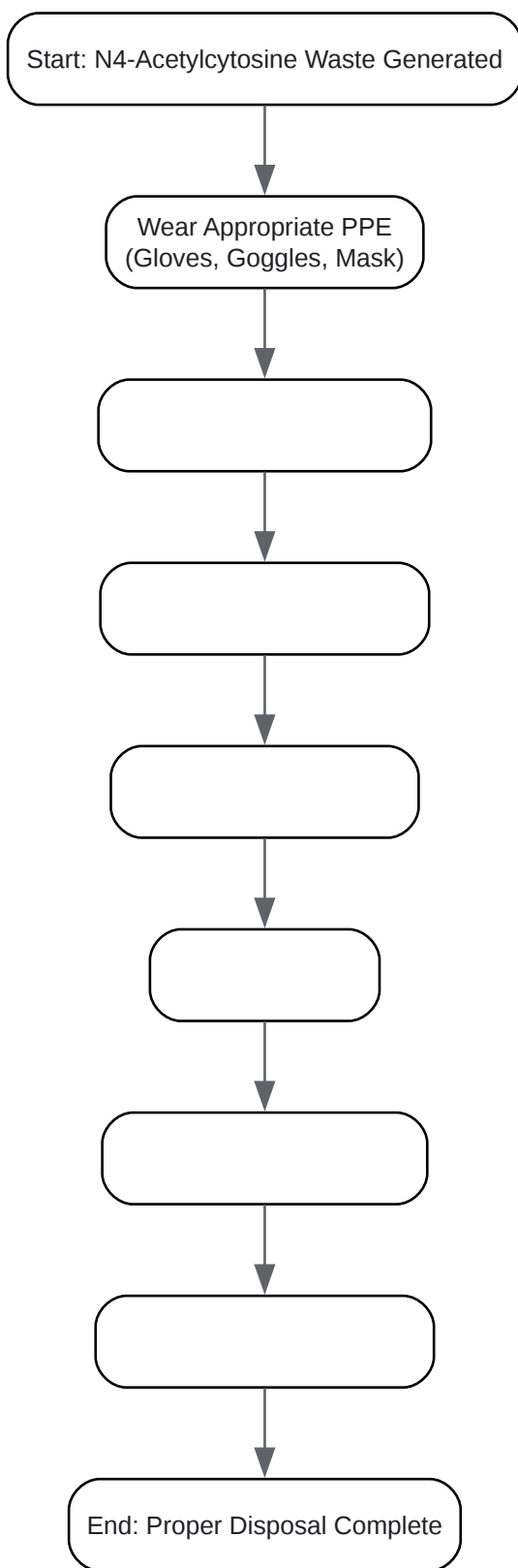
- Provide the service with the Safety Data Sheet (SDS) for **N4-Acetylcytosine** to ensure they are fully aware of the material's hazards and handling requirements.
- Documentation:
 - Maintain records of the disposal, including the date, quantity of waste, and the name of the disposal company, in accordance with institutional and local regulations.

Important Considerations:

- **N4-Acetylcytosine** should not be released into the environment.
- Do not dispose of this chemical down the drain or in regular trash.
- Always follow all federal, state, and local regulations regarding chemical waste disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N4-Acetylcytosine**.



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N4-Acetylcytosine Disposal Workflow

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